

Application Notes and Protocols for Measuring LWY713 Activity

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Compound of Interest

Compound Name: LWY713

Cat. No.: B12379227

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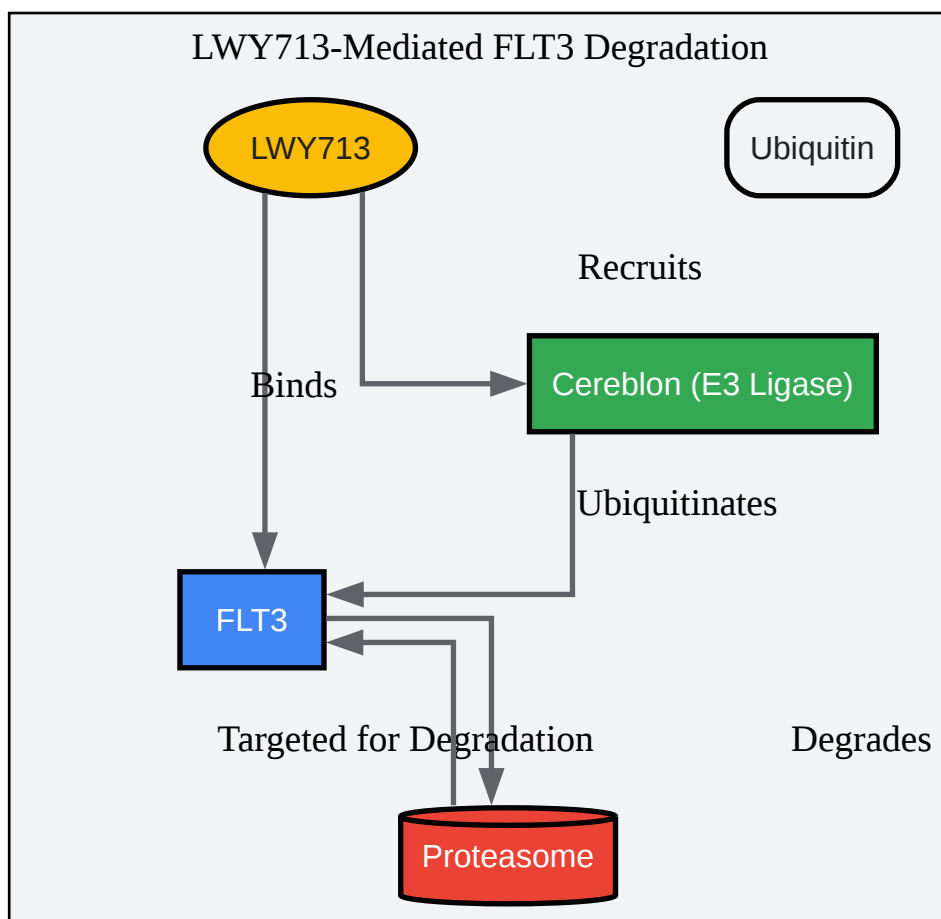
For Researchers, Scientists, and Drug Development Professionals

Introduction

LWY713 is a potent and selective Proteolysis Targeting Chimera (PROTAC) designed to induce the degradation of Fms-like tyrosine kinase 3 (FLT3).[1][2][3] FLT3 is a receptor tyrosine kinase that, when mutated, can drive the proliferation of cancer cells, particularly in acute myeloid leukemia (AML).[1][2] **LWY713** functions by simultaneously binding to FLT3 and an E3 ubiquitin ligase, leading to the ubiquitination and subsequent proteasomal degradation of the FLT3 protein. This application note provides detailed protocols for cell-based assays to quantify the activity of **LWY713**, from target degradation to downstream cellular effects. The primary model system referenced is the human AML cell line MV4-11, which harbors an internal tandem duplication (ITD) mutation in FLT3.[2][3]

Mechanism of Action of LWY713

LWY713 is a heterobifunctional molecule that induces the degradation of its target protein, FLT3. One end of **LWY713** binds to the FLT3 protein, while the other end recruits the Cereblon (CRBN) E3 ubiquitin ligase.[2] This proximity induces the transfer of ubiquitin molecules to FLT3, marking it for degradation by the proteasome. The degradation of FLT3 leads to the inhibition of its downstream signaling pathways, ultimately resulting in cell cycle arrest and apoptosis in FLT3-dependent cancer cells.[2]



FLT3 Degradation Assay Workflow

Cell Treatment with LWY713

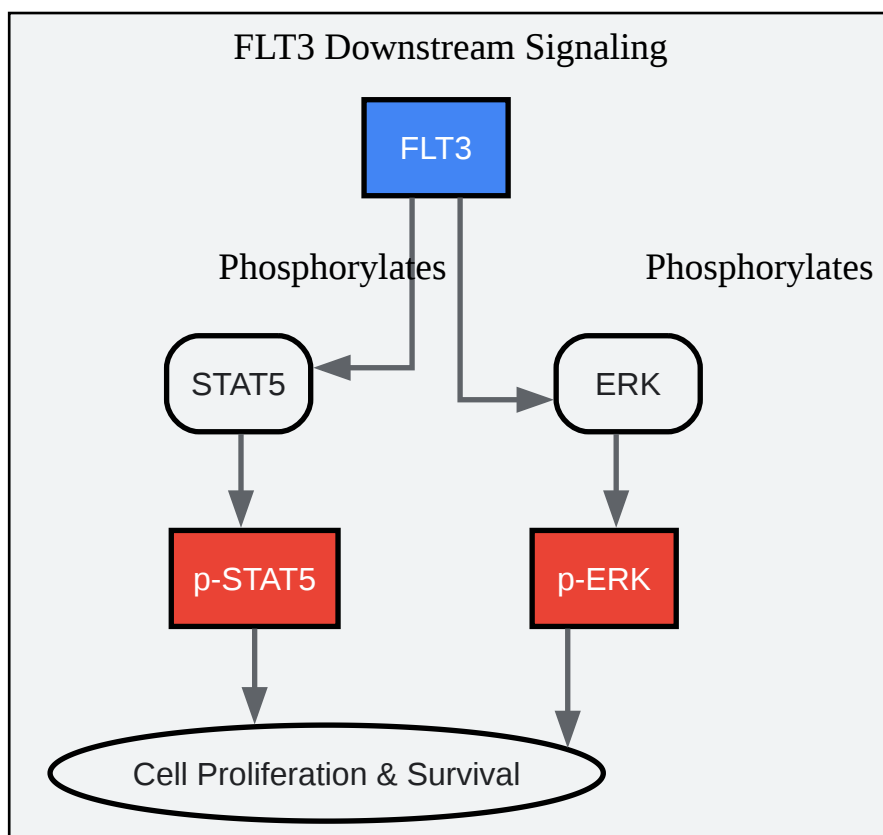
Cell Lysis

Protein Quantification

SDS-PAGE & Western Blot

Image Acquisition

Data Analysis (DC50)



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References

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- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Measuring LWY713 Activity]. BenchChem, [2025]. [Online PDF]. Available at:

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